

An In-depth Technical Guide to Flurenol (CAS No. 467-69-6)

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Compound of Interest

Compound Name: *Florenal*

Cat. No.: *B1201887*

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Abstract

Flurenol, with the CAS number 467-69-6, is a synthetic plant growth regulator classified under the group of morphactins.[1] Its primary mechanism of action involves the inhibition of polar auxin transport, a critical process for plant growth and development. This disruption of auxin flow leads to a variety of morphological and physiological changes in treated plants. This technical guide provides a comprehensive overview of Flurenol, including its chemical identity, mechanism of action, and known biological effects. It also presents available quantitative data, outlines general experimental protocols for its use in research, and illustrates its interaction with the auxin signaling pathway.

Chemical and Physical Properties

Flurenol, chemically known as 9-hydroxyfluorene-9-carboxylic acid, is a derivative of fluorene-9-carboxylic acid. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	467-69-6	[2][3]
IUPAC Name	9-hydroxyfluorene-9-carboxylic acid	[4]
Synonyms	Flurecol, 9-Hydroxy-9-fluorenicarboxylic acid	[2][4]
Molecular Formula	C ₁₄ H ₁₀ O ₃	[2][4]
Molecular Weight	226.23 g/mol	[2][4]
Appearance	White to off-white crystalline powder	
Melting Point	162-166 °C	

Mechanism of Action: Inhibition of Polar Auxin Transport

The primary mode of action of Flurenol, as with other morphactins, is the non-competitive inhibition of polar auxin transport.[5] Auxin, a crucial plant hormone, is directionally transported from cell to cell, creating gradients that control various developmental processes, including gravitropism, apical dominance, and root initiation.

Flurenol disrupts this transport system, leading to an accumulation or depletion of auxin in specific tissues, which in turn causes a range of morphological abnormalities. The precise molecular targets of morphactins within the auxin transport machinery are not fully elucidated but are thought to involve auxin efflux carriers.

Biological Effects on Plants

The disruption of auxin gradients by Flurenol manifests in a variety of observable effects on plant growth and development. These effects are generally inhibitory and lead to stunted or altered growth patterns.

Morphological Changes

- **Inhibition of Geotropism:** Treatment with morphactins can inhibit the normal gravitropic responses of roots and shoots. For example, in pea roots, a related morphactin, methyl-2-chloro-9-hydroxyfluorene-9-carboxylate (CFM), was shown to inhibit negative geotropism.^[5]
- **Cellular Swelling and Altered Cell Division:** Flurenol can cause cellular swelling and disrupt the normal orientation of cell division.^[5]
- **Induction of Root Hairs:** An increase in root hair formation has been observed in plants treated with morphactins.^[5]
- **Stunted Growth:** Inhibition of internode elongation is a common effect, leading to a dwarfed or compact plant stature.
- **Altered Leaf and Flower Morphology:** The shape and development of leaves and flowers can be significantly altered.

Physiological Effects

- **Delayed Senescence:** Some studies on morphactins have shown a delay in leaf senescence.
- **Increased Pod Number:** In a study on soybeans, the morphactin methylchlorflurenol (MCF) was found to increase the number of pods by 40% when applied at a concentration of 10 micromolar.^{[6][7]} While this data is not for Flurenol specifically, it provides an indication of the potential quantitative effects of this class of compounds.

Experimental Protocols

Detailed experimental protocols for Flurenol are not readily available in the public domain. However, based on studies with related morphactins and general practices in plant biology research, the following outlines can be adapted.

Preparation of Stock Solutions

Flurenol is typically dissolved in a small amount of a suitable solvent, such as dimethyl sulfoxide (DMSO) or ethanol, before being diluted to the final concentration with water or a buffer solution. It is crucial to include a solvent control in all experiments.

Plant Treatment Methods

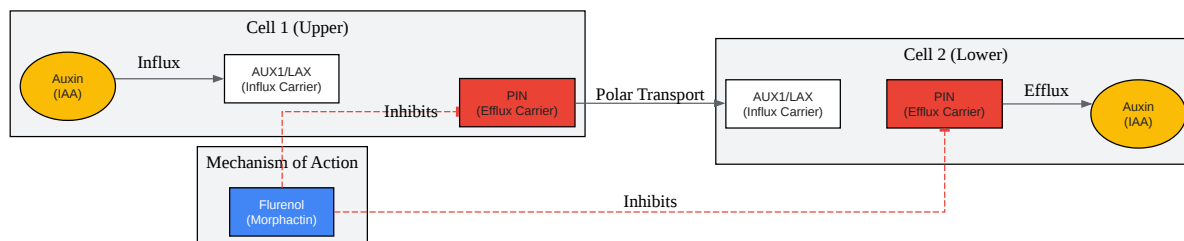
- **Seed Germination Assay:** Seeds can be germinated on filter paper or agar medium containing various concentrations of Flurenol. Germination rates and seedling morphology can then be assessed.
- **Hydroponic Application:** Seedlings can be grown in a hydroponic solution to which Flurenol is added. This method allows for precise control of the compound's concentration and continuous exposure to the roots.
- **Foliar Spray:** A solution of Flurenol, often with a surfactant to improve leaf adhesion, can be sprayed onto the foliage of plants.
- **Agar Plate Assays:** For studying root growth and gravitropism, seedlings can be grown on vertical agar plates containing Flurenol.

Analysis of Effects

- **Morphological Analysis:** Measure parameters such as root length, shoot height, number of lateral roots, and leaf area.
- **Histological Analysis:** Prepare tissue sections to observe changes in cell size, shape, and organization.
- **Hormone Quantification:** Use techniques like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS) to measure endogenous auxin levels in different plant tissues.
- **Auxin Transport Assays:** Utilize radiolabeled auxin (e.g., ^3H -IAA) to directly measure its transport through plant tissues in the presence and absence of Flurenol.

Signaling Pathways and Logical Relationships

Flurenol's primary effect is on the polar auxin transport system. The following diagram illustrates the general pathway of polar auxin transport and the proposed point of inhibition by morphactins like Flurenol.

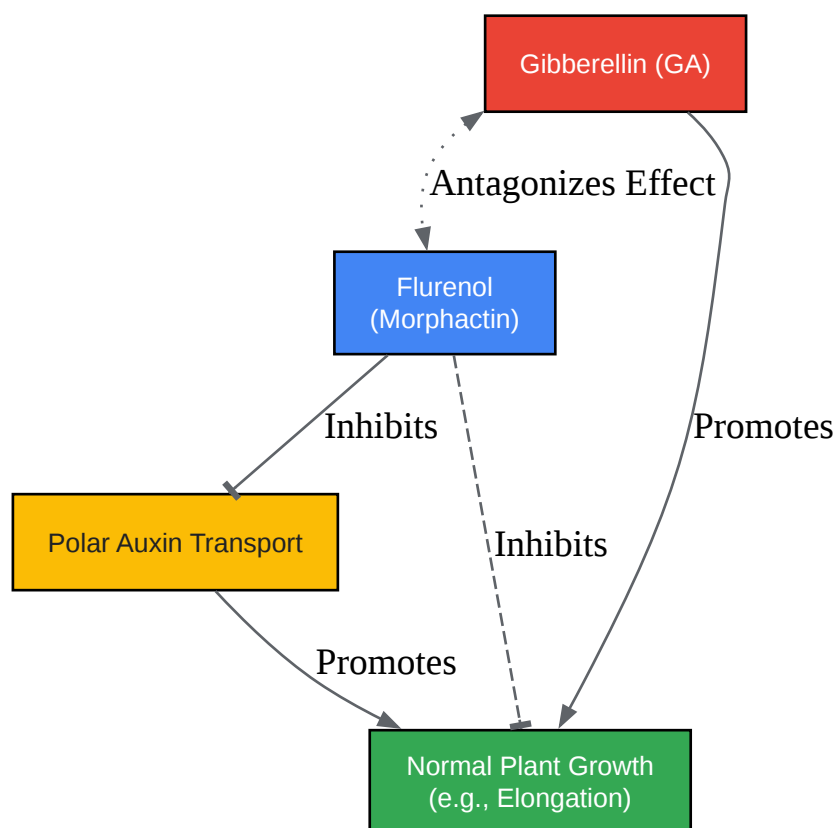


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Caption: Simplified diagram of polar auxin transport and Flurenol's inhibitory action.

Interaction with Other Phytohormones

The effects of morphactins can often be counteracted by the application of gibberellins (GAs), suggesting an antagonistic relationship between these two classes of plant growth regulators. This interaction highlights the complex hormonal crosstalk that governs plant development.



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Caption: Logical relationship between Flurenol, auxin transport, gibberellin, and plant growth.

Conclusion

Flurenol (CAS 467-69-6) is a potent inhibitor of polar auxin transport in plants, classifying it as a morphactin. Its application leads to significant alterations in plant morphology and development. While the general mechanism of action is understood, further research is needed to elucidate the precise molecular targets and to quantify its effects across a broader range of plant species. The information provided in this guide serves as a foundational resource for researchers and scientists working in the fields of plant biology, agriculture, and the development of new plant growth regulators.

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